

GS-7682: A Technical Guide to its Discovery and Synthesis

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: GS-7682

Cat. No.: B15567376

[Get Quote](#)

This document provides an in-depth technical overview of the discovery and synthesis of **GS-7682**, a novel investigational antiviral agent. The content is tailored for researchers, scientists, and professionals in the field of drug development, offering detailed insights into the molecule's development, mechanism of action, and chemical synthesis.

Introduction and Discovery

GS-7682 is a phosphoramidate prodrug of a 4'-cyano-modified C-nucleoside, GS-646089. Its discovery stemmed from a research program focused on identifying potent inhibitors of respiratory syncytial virus (RSV). **GS-7682** was designed to efficiently deliver the active nucleoside monophosphate into target cells, which is then converted to the active triphosphate metabolite. This active form, GS-646939 (the triphosphate of GS-646089), acts as an inhibitor of viral RNA-dependent RNA polymerase (RdRp), a critical enzyme for the replication of many RNA viruses.

The discovery process involved the synthesis and evaluation of a series of 4'-substituted C-ribonucleoside analogs. The introduction of a cyano group at the 4' position of the ribose sugar was found to be crucial for potent antiviral activity and selectivity against host polymerases. Further optimization of the prodrug moiety, specifically the combination of a 5'-methyl [(S)-

hydroxy(phenoxy)phosphoryl]-l-alaninate group with 2',3'-diisobutyrate promoieties, resulted in **GS-7682**, which demonstrated high levels of intracellular triphosphate formation in vitro and in vivo.^{[1][2][3]}

Antiviral Activity

GS-7682 has demonstrated broad-spectrum antiviral activity against several respiratory viruses. The following tables summarize its in vitro efficacy (EC50 values) against various viral strains in different cell lines.

Table 1: Antiviral Activity of **GS-7682** against Pneumoviruses

Virus	Cell Line	EC50 (nM)
RSV A2	HEp-2	3 - 46
Human Metapneumovirus (hMPV)	-	210

Data sourced from multiple studies, variations in EC50 values may be attributed to different assay conditions.^{[1][2]}

Table 2: Antiviral Activity of **GS-7682** against Picornaviruses

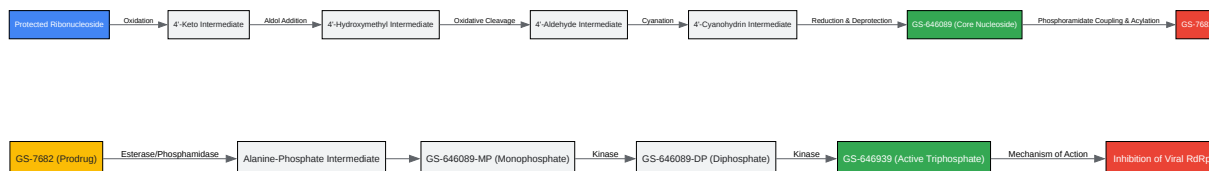
Virus	Cell Line	EC50 (nM)
Human Rhinovirus (HRV)	-	54 - 61
Enterovirus (EV)	-	83 - 90

Data sourced from multiple studies, variations in EC50 values may be attributed to different assay conditions.

Synthesis Pathway

The synthesis of **GS-7682** begins with a previously described ribonucleoside. The key strategic step involves the introduction of the 4'-cyano modification. A detailed, multi-step synthesis is employed to construct the final phosphoramidate prodrug.

Below is a DOT language script that visualizes the generalized synthesis pathway of **GS-7682**.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. pubs.acs.org [pubs.acs.org]
- 2. pubs.acs.org [pubs.acs.org]
- 3. pubs.acs.org [pubs.acs.org]
- To cite this document: BenchChem. [GS-7682: A Technical Guide to its Discovery and Synthesis]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15567376/docs#gs-7682-a-technical-guide-to-its-discovery-and-synthesis\]](https://www.benchchem.com/product/b15567376/docs#gs-7682-a-technical-guide-to-its-discovery-and-synthesis)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)